

An In-depth Technical Guide to 2-Methyl-2-morpholinopropan-1-amine

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Compound of Interest

Compound Name: 2-Methyl-2-morpholinopropan-1-amine

Cat. No.: B183984

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CAS Number: 173336-43-1[1]

This technical guide provides a comprehensive overview of **2-Methyl-2-morpholinopropan-1-amine**, a morpholine derivative with applications in chemical synthesis and potential for further research in drug development. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical research.

Nomenclature and Chemical Identity

2-Methyl-2-morpholinopropan-1-amine is a substituted aliphatic amine containing a morpholine ring. Its systematic and common nomenclature are detailed below.

Identifier	Value
IUPAC Name	2-methyl-2-(morpholin-4-yl)propan-1-amine[2]
CAS Number	173336-43-1[1]
Molecular Formula	C ₈ H ₁₈ N ₂ O[2]
Molecular Weight	158.24 g/mol [2]
InChI Key	GFIBMQGRHYGHAP-UHFFFAOYSA-N[2]
Canonical SMILES	CC(C)(CN)N1CCOCC1[2]
Synonyms	2-Methyl-2-(4-Morpholinyl)Propylamine[1]

Physicochemical Properties

Detailed experimental physicochemical data for **2-Methyl-2-morpholinopropan-1-amine** is limited in publicly available literature. The following table summarizes computed data from various chemical databases, which can be useful for predicting its behavior in different experimental settings.

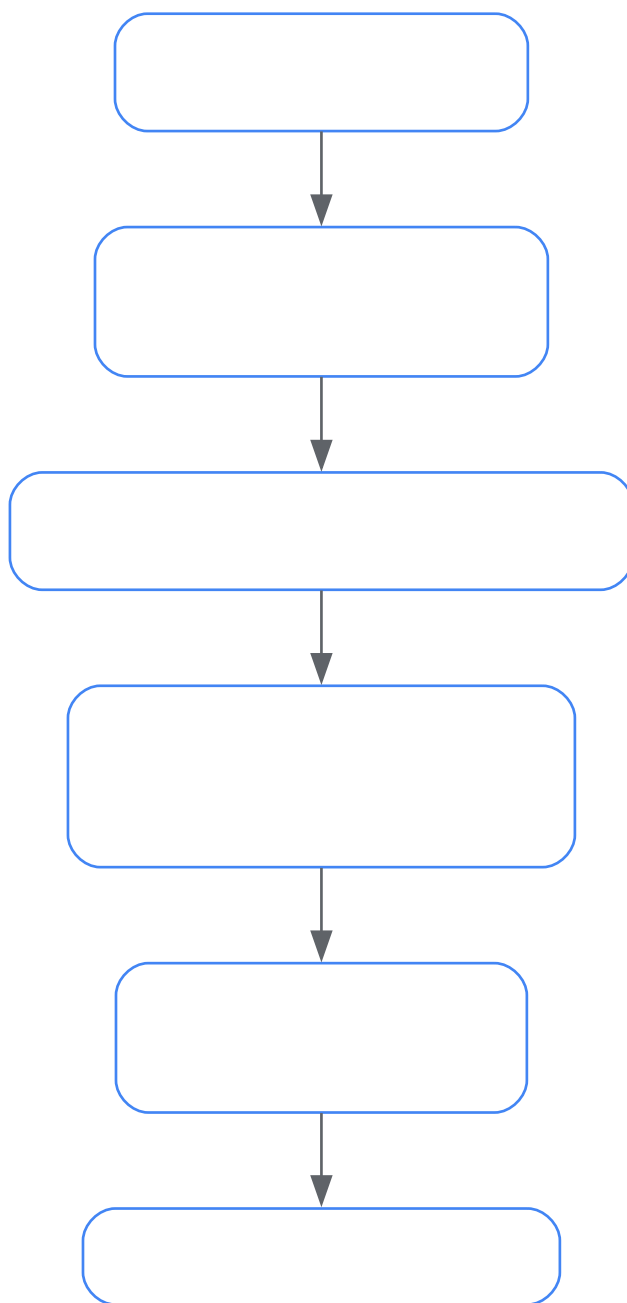
Property	Value	Source
XLogP3-AA (Predicted)	-0.4	PubChem[2]
Hydrogen Bond Donor Count	1	PubChem[2]
Hydrogen Bond Acceptor Count	3	PubChem[2]
Rotatable Bond Count	2	PubChem[2]
Topological Polar Surface Area	38.5 Å ²	PubChem[2]
Predicted Boiling Point	225.8 ± 20.0 °C	Smolecule
Physical State	Liquid (at standard conditions)	Smolecule

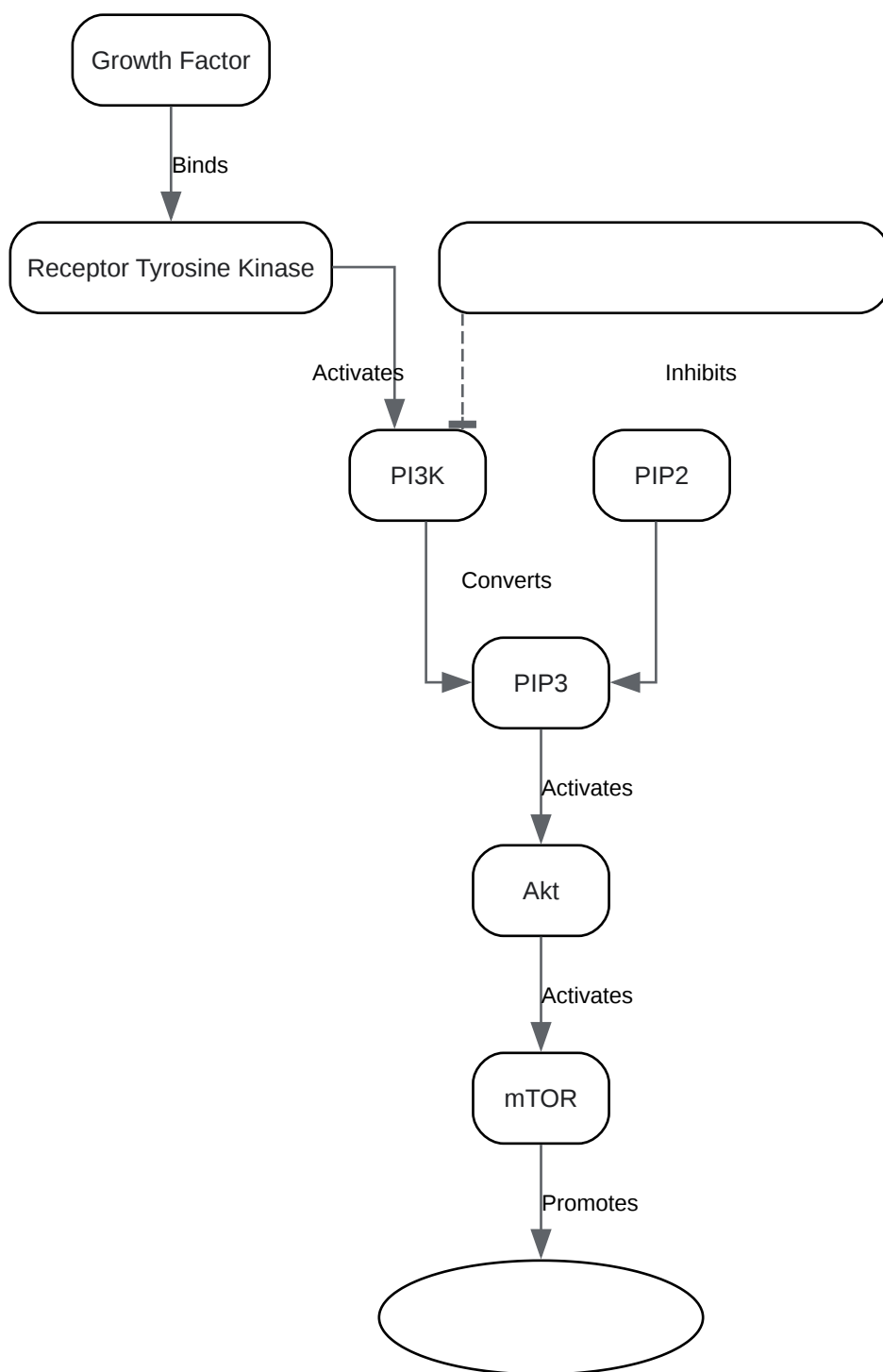
Synthesis and Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **2-Methyl-2-morpholinopropan-1-amine** are not readily available in peer-reviewed literature, general synthetic routes for morpholine-containing compounds can be adapted. The following represents a generalized workflow for its synthesis via reductive amination, a common method for preparing such amines.

Disclaimer: This is a generalized protocol and would require optimization for specific laboratory conditions.

General Experimental Workflow: Reductive Amination





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References

- 1. chembk.com [chembk.com]
- 2. 2-Methyl-2-(morpholin-4-yl)propan-1-amine | C₈H₁₈N₂O | CID 1989641 - PubChem [pubchem.ncbi.nlm.nih.gov]
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